

Technical Procurement & Validation Guide: (S)-2-((4-Fluorophenoxy)methyl)oxirane[1]

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Compound of Interest

Compound Name: (S)-2-((4-Fluorophenoxy)methyl)oxirane
CAS No.: 104605-98-3
Cat. No.: B027977

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Executive Summary

(S)-2-((4-Fluorophenoxy)methyl)oxirane (CAS: 104605-98-3), also known as (S)-4-Fluorophenyl glycidyl ether, is a critical chiral building block (synthon) used in the synthesis of enantiopure aryloxypropanolamine pharmacophores. Its high optical purity (>98% ee) is non-negotiable for the development of beta-adrenergic receptor antagonists and novel antibiotic scaffolds.

This guide moves beyond a simple vendor list to provide a self-validating procurement strategy. It details the synthesis-dependent impurity profiles, categorizes suppliers by capability, and establishes a rigorous Quality Control (QC) protocol to verify enantiomeric excess (ee) in-house.

Technical Specifications & Identity

Parameter	Specification
Chemical Name	(S)-2-((4-Fluorophenoxy)methyl)oxirane
Common Synonyms	(S)-4-Fluorophenyl glycidyl ether; (S)-1,2-Epoxy-3-(4-fluorophenoxy)propane
CAS Number	104605-98-3 (Specific to S-isomer)
Racemic CAS	18123-82-5
Molecular Formula	C ₉ H ₉ FO ₂
Molecular Weight	168.16 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~120°C at 0.5 mmHg (predicted)
Chiral Center	C2 (S-configuration)
Solubility	Soluble in DCM, Chloroform, Methanol; Sparingly soluble in water

Synthesis Routes & Impurity Profiling

Understanding how your supplier manufactures this compound is the first step in risk mitigation. The synthesis method dictates the impurity profile and the risk of racemization.

Core Synthesis Pathways

Two primary routes dominate the commercial landscape. The Hydrolytic Kinetic Resolution (HKR) route generally yields higher optical purity but may contain cobalt residues. The Chiral Pool route risks lower ee% if the starting material (epichlorohydrin) racemizes during coupling.

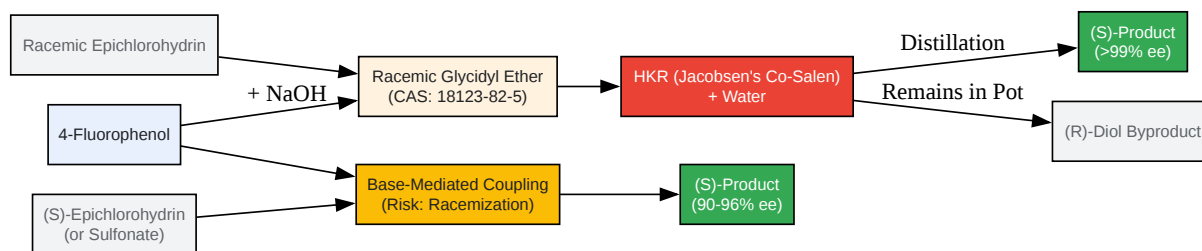


Figure 1: Comparison of HKR (High Purity) vs. Direct Coupling (Variable Purity) Synthesis Routes.

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Impurity Watchlist

- **Enantiomeric Impurity:** The (R)-isomer (CAS: 104605-97-2).^[1] Even 1% contamination can alter biological data.
- **Hydrolysis Product:** 3-(4-fluorophenoxy)propane-1,2-diol (from moisture exposure).
- **Cobalt Residues:** If HKR method is used (check for color; Co-salen is dark red/brown).
- **Dimerized Species:** Oligomers formed during distillation if overheated.

Supplier Landscape & Sourcing Strategy

Suppliers are categorized by their role in the supply chain. Tier 1 suppliers manufacture or hold validated stock. Tier 2 are aggregators.

Tier 1: Primary Sources (High Reliability)

These vendors typically offer Certificate of Analysis (CoA) with specific optical rotation and chiral HPLC data.

Supplier	Type	Region	Notes
Alfa Chemistry	Catalog/Custom	USA/Global	Explicitly lists CAS 104605-98-3. Good for gram-scale R&D.
BOC Sciences	Custom/Bulk	USA	Lists as "Main Product". Capable of scale-up to kg quantities.[2]
Combi-Blocks	Catalog	USA	Known for diverse fluorinated building blocks. Check for specific stereoisomer availability.

Tier 2: Sourcing Aggregators

- Cymit Química: Distributes for multiple manufacturers; useful for EU-based logistics.
- ChemicalBook/PubChem Vendors: Use with caution; verify stock location and ask for a batch-specific CoA before purchase.

Procurement Directive

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Critical Step: When requesting a quote, explicitly ask: "Is this material produced via Hydrolytic Kinetic Resolution (HKR) or direct coupling? Please provide a representative Chiral HPLC trace."

Quality Control & Validation Protocol

Trustworthiness Principle: Never rely solely on the vendor's CoA for chiral materials. Epoxides are reactive and can racemize or hydrolyze during storage/shipping.

In-House Validation Workflow

The following protocol uses Chiral HPLC to separate the (S) and (R) enantiomers.

Method: Normal Phase Chiral HPLC

- Column: Daicel Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamates).
 - Why: These columns effectively discriminate the "propeller" shape of the chiral epoxide.
- Mobile Phase: Hexane : Isopropanol (90 : 10 or 95 : 5).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 254 nm (Fluorophenyl absorption).
- Temperature: 25°C.

QC Logic Flow

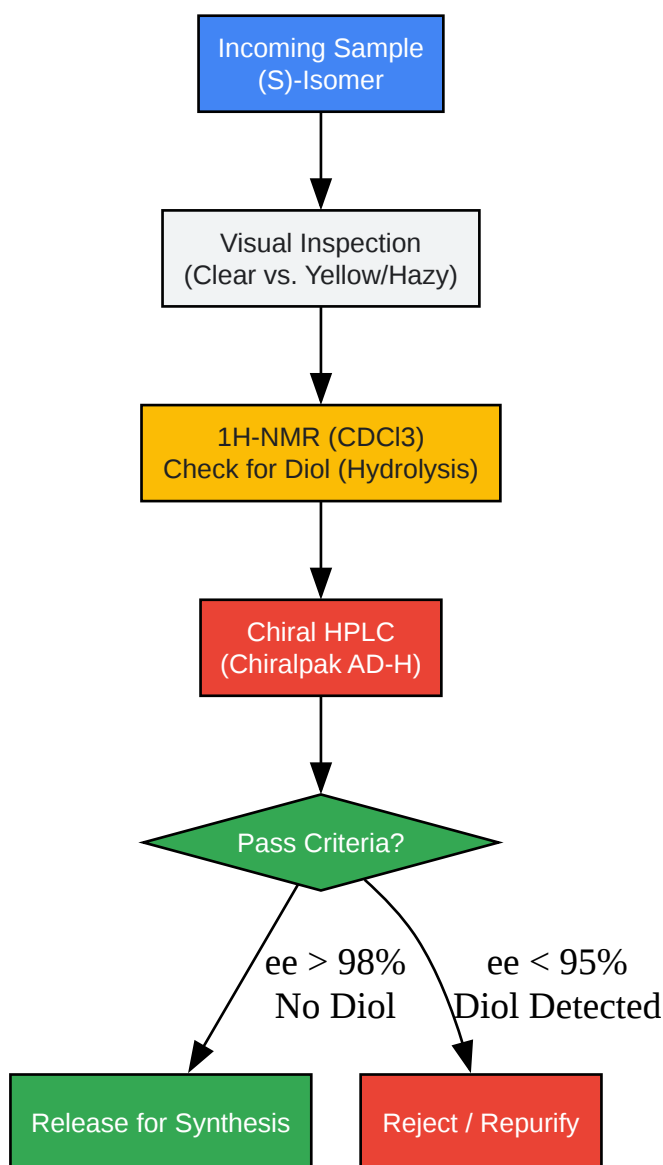


Figure 2: Self-Validating QC Workflow for Chiral Epoxides.

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Optical Rotation Check

- Literature Value:

to

(c=1, MeOH).

- Note: Optical rotation is concentration and solvent-dependent. It is less reliable than Chiral HPLC for detecting small amounts of the (R)-enantiomer.

Handling & Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen).
- Moisture Sensitivity: Epoxides slowly hydrolyze to diols in the presence of moisture. Ensure the cap is sealed with Parafilm.
- Reactivity: Avoid contact with strong acids or bases (Lewis acids) unless initiating a reaction, as this triggers polymerization.

References

- Tokunaga, M., Larrow, J. F., Kakiuchi, F., & Jacobsen, E. N. (1997). Asymmetric Catalysis with Water: Efficient Kinetic Resolution of Terminal Epoxides via Hydrolytic Ring Opening. *Science*, 277(5328), 936-938.

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Sources

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- 2. [prepchem.com](https://www.prepchem.com) [prepchem.com]
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